

Technical Guide: Certificate of Analysis for 1,1-Diethoxyhexane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxyhexane-d10

Cat. No.: B15562447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for the deuterated compound **1,1-Diethoxyhexane-d10**. Understanding the quality and characteristics of such stable isotope-labeled compounds is crucial for their effective application in drug metabolism studies, pharmacokinetic research, and as internal standards in quantitative mass spectrometry-based assays.

Core Data Presentation

The quantitative data for a batch of **1,1-Diethoxyhexane-d10** is typically summarized in a series of tables for clarity and ease of comparison. These tables present the key quality control parameters.

Table 1: Physical and Chemical Properties

Property	Specification	Result
Molecular Formula	C ₁₀ H ₁₂ D ₁₀ O ₂	Confirmed
Molecular Weight	184.34 g/mol	184.34 g/mol
Appearance	Colorless Liquid	Conforms
Purity (by GC)	≥98.0%	99.5%

Table 2: Isotopic Purity and Enrichment

Parameter	Method	Specification	Result
Isotopic Purity	GC-MS	≥98 atom % D	99.2 atom % D
Deuterium Incorporation	¹ H NMR	Consistent with structure	Conforms

Experimental Protocols

The following sections detail the methodologies used to obtain the data presented above. These protocols are representative of standard analytical procedures for deuterated compounds.^[1]

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Isotopic Enrichment

Gas chromatography-mass spectrometry is a key analytical technique for assessing both the chemical purity and the isotopic enrichment of volatile compounds like **1,1-Diethoxyhexane-d10**.^{[1][2]}

Sample Preparation:

A dilute solution of **1,1-Diethoxyhexane-d10** is prepared in a volatile organic solvent, such as ethyl acetate or hexane.

Instrumentation:

- Gas Chromatograph: Equipped with a capillary column suitable for the separation of nonpolar compounds.
- Mass Spectrometer: Capable of electron ionization (EI) and full scan data acquisition.

GC Conditions:

- Injection Volume: 1 µL

- Inlet Temperature: 250°C
- Oven Program: An initial temperature of 60°C, held for 2 minutes, followed by a ramp to 280°C at a rate of 10°C/minute.
- Carrier Gas: Helium

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 30-200

Data Analysis:

Chemical purity is determined by integrating the peak area of the analyte and comparing it to the total area of all peaks in the chromatogram. Isotopic enrichment is calculated by analyzing the mass spectrum of the primary ion and its isotopologues.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

¹H NMR (Proton NMR) spectroscopy is used to confirm the structure of the molecule and to ensure that deuterium incorporation has occurred at the expected positions. In a highly deuterated compound like **1,1-Diethoxyhexane-d10**, the proton signals corresponding to the deuterated positions should be absent or significantly reduced.[3]

Sample Preparation:

Approximately 5-10 mg of the sample is dissolved in 0.6-0.8 mL of a suitable deuterated solvent (e.g., Chloroform-d).

Instrumentation:

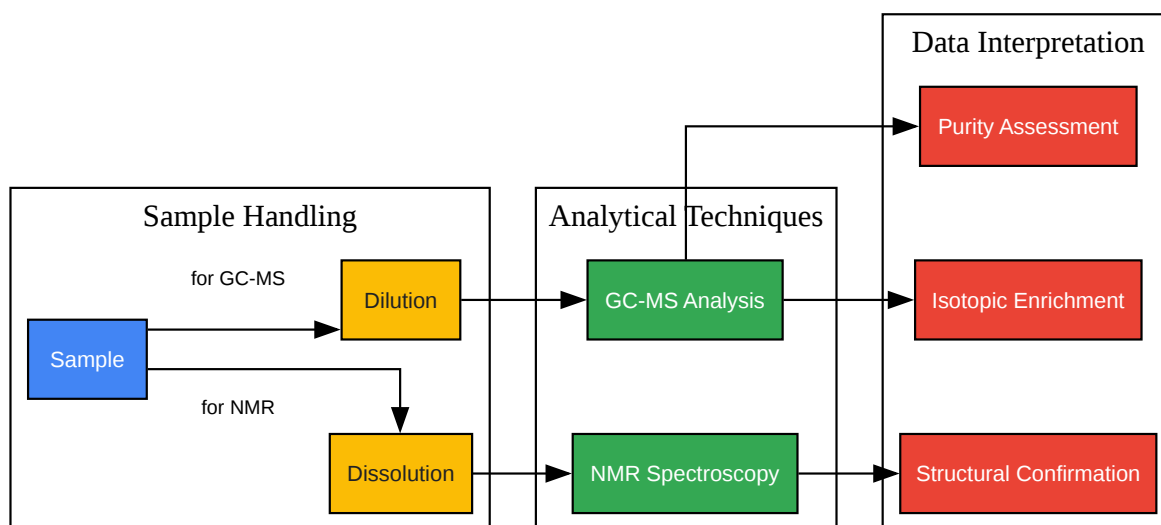
A high-field NMR spectrometer (e.g., 400 MHz or higher).

Data Acquisition:

A standard ^1H NMR spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio.

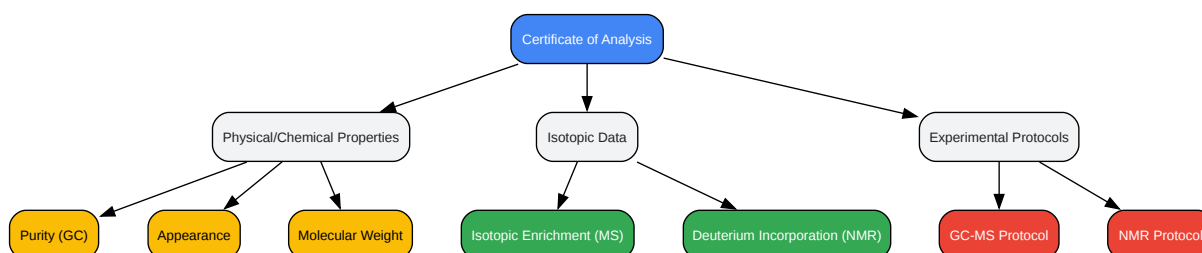
Visualizations

The following diagrams illustrate the analytical workflow and a conceptual representation of the data analysis.



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Caption: Experimental workflow for the analysis of **1,1-Diethoxyhexane-d10**.



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Caption: Logical relationship of data in the Certificate of Analysis.

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